

# Application Notes and Protocols: Forensic Applications of Phenethyl 4-ANPP Profiling

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## Compound of Interest

Compound Name: Phenethyl 4-ANPP

Cat. No.: B10783302

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## Introduction

The emergence of illicitly manufactured fentanyl and its analogues has created an unprecedented public health crisis. In response, forensic laboratories and law enforcement agencies are continuously developing and refining analytical methods to track the synthesis and distribution of these potent opioids. A key aspect of this effort is impurity profiling, which involves the identification and quantification of synthesis-specific byproducts and precursors in seized drug samples. One such critical impurity is N-phenyl-N,1-bis(2-phenylethyl)-4-piperidinamine, commonly known as **Phenethyl 4-ANPP**.

The presence of **Phenethyl 4-ANPP** in a fentanyl sample is a strong indicator that the drug was produced using the "Gupta route," a specific chemical synthesis pathway.<sup>[1][2][3]</sup> This information is invaluable for forensic intelligence, as it allows investigators to link different drug seizures to a common manufacturing source, understand trafficking patterns, and monitor shifts in clandestine laboratory practices.<sup>[1][2][3]</sup> While **Phenethyl 4-ANPP** itself has been shown to have negligible opioid activity and is considered biologically irrelevant in vivo, its role as a chemical signature is paramount in forensic investigations.<sup>[4][5][6][7]</sup>

These application notes provide an overview of the forensic significance of **Phenethyl 4-ANPP**, present quantitative data on its prevalence, and offer detailed protocols for its extraction and analysis in forensic samples.

## Data Presentation

The following tables summarize key quantitative data related to the detection and activity of **Phenethyl 4-ANPP**.

Table 1: Prevalence of **Phenethyl 4-ANPP** in Seized Fentanyl Samples

Time Period	Number of Fentanyl Cases Analyzed	Number of Cases Positive for Phenethyl 4-ANPP	Percentage of Positive Cases	Geographic Area	Source
Q4 2019 - Q3 2020	1,054	25	2.37%	USA	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

Table 2: Comparative In Vitro Activity at the  $\mu$ -Opioid Receptor (MOR)

Compound	Concentration for MOR Activation	Equivalent Fentanyl Concentration for Similar Activation	Fold Difference in Potency	Source
Phenethyl 4-ANPP	100 $\mu$ M	0.001 $\mu$ M (0.336 ng/mL)	~100,000x less potent	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Protocols

The following are detailed methodologies for the analysis of **Phenethyl 4-ANPP** in forensic samples.

### Protocol 1: Analysis of Phenethyl 4-ANPP in Seized Drug Powder by GC-MS

This protocol is adapted from methodologies commonly used in forensic laboratories for the analysis of seized drug materials.

1. Scope: This method is suitable for the qualitative and semi-quantitative analysis of **Phenethyl 4-ANPP** in bulk powder samples suspected of containing fentanyl.

2. Materials and Reagents:

- Methanol (HPLC grade)
- **Phenethyl 4-ANPP** certified reference material (CRM)
- Fentanyl certified reference material (CRM)
- Internal standard (e.g., d5-Fentanyl)
- Vortex mixer
- Centrifuge
- GC-MS system with a capillary column (e.g., HP-5MS or equivalent)

3. Sample Preparation:

- Accurately weigh approximately 1 mg of the seized powder into a 2 mL microcentrifuge tube.
- Add 1 mL of methanol to the tube.
- Spike with an appropriate amount of internal standard.
- Vortex for 2 minutes to ensure complete dissolution.
- Centrifuge at 10,000 rpm for 5 minutes to pellet any insoluble cutting agents.
- Carefully transfer the supernatant to a GC-MS autosampler vial.

4. GC-MS Parameters:

- Injector: Splitless mode, 250°C
- Oven Program:
  - Initial temperature: 100°C, hold for 1 minute
  - Ramp: 20°C/min to 300°C
  - Hold: 5 minutes at 300°C
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Mass Spectrometer:
  - Source Temperature: 230°C
  - Quadrupole Temperature: 150°C
  - Scan Range: 40-550 amu

5. Data Analysis:

- Identify **Phenethyl 4-ANPP** by comparing the retention time and mass spectrum of the peak in the sample chromatogram to that of the certified reference material.
- Semi-quantitation can be performed by comparing the peak area ratio of **Phenethyl 4-ANPP** to the internal standard against a calibration curve.

## Protocol 2: Analysis of Phenethyl 4-ANPP in Hair Samples by UHPLC-MS/MS

This protocol is based on a published method for the detection of fentanyl analogues and metabolites in hair.[8]

1. Scope: This method is designed for the sensitive and specific quantification of **Phenethyl 4-ANPP** in human hair samples, which can provide a longer window of detection for fentanyl exposure.

2. Materials and Reagents:

- Methanol (LC-MS grade)
- Internal standard solution (e.g., d5-**Phenethyl 4-ANPP**)
- Incubator
- UHPLC-MS/MS system with a C18 column

3. Sample Preparation:

- Decontaminate the hair sample by washing with dichloromethane followed by methanol.
- Dry the hair sample completely.
- Weigh approximately 20 mg of the decontaminated and dried hair into a glass tube.
- Add 25 µL of the internal standard mixture.
- Add 1 mL of methanol.
- Incubate the sample at 55°C for 15 hours.
- After incubation, transfer the methanol extract to an autosampler vial.
- Inject an aliquot directly into the UHPLC-MS/MS system.

4. UHPLC-MS/MS Parameters:

- UHPLC:
- Column: C18, 2.1 x 100 mm, 1.7 µm
- Mobile Phase A: 0.1% Formic acid in water

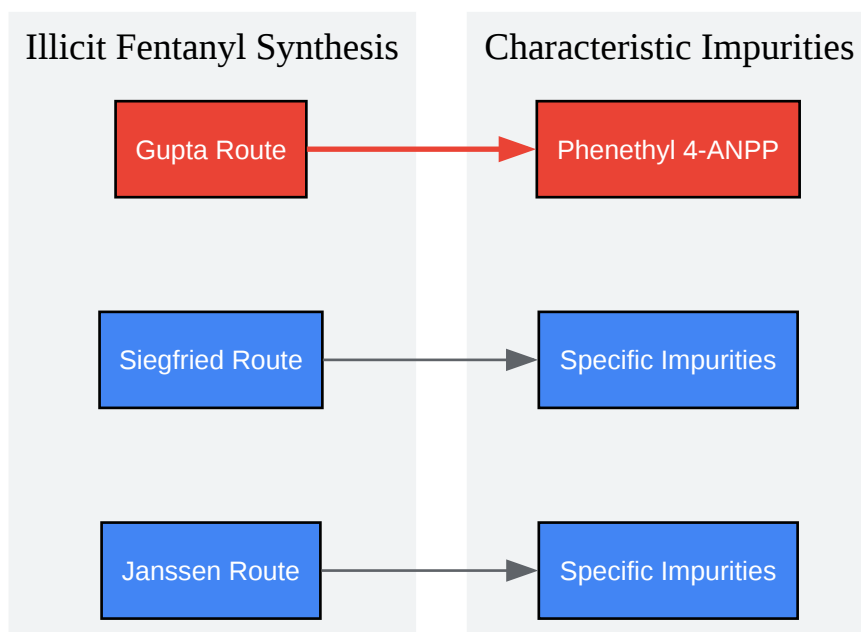
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate the analyte from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- MS/MS:
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM): Monitor for specific precursor-product ion transitions for **Phenethyl 4-ANPP** and the internal standard.

#### 5. Data Analysis:

- Quantify **Phenethyl 4-ANPP** using a calibration curve prepared by fortifying blank hair samples with known concentrations of the analyte and a constant concentration of the internal standard.

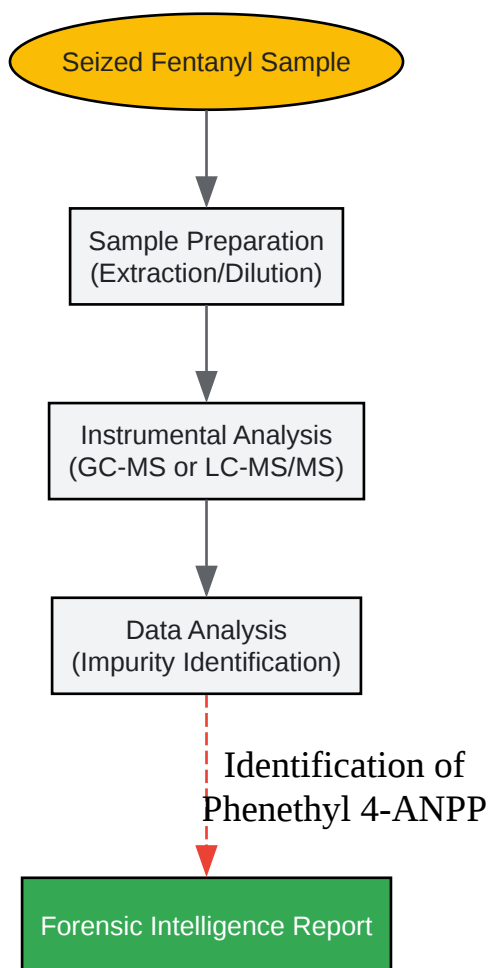
## Visualizations

The following diagrams illustrate the logical relationships in the forensic profiling of **Phenethyl 4-ANPP**.



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Caption: Fentanyl synthesis routes and their characteristic impurities.



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